

A Comparative Guide to the Synthesis of Functionalized Anilines

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Compound of Interest

Compound Name: 3-Isopropyl-4-methoxyaniline

Cat. No.: B1340655

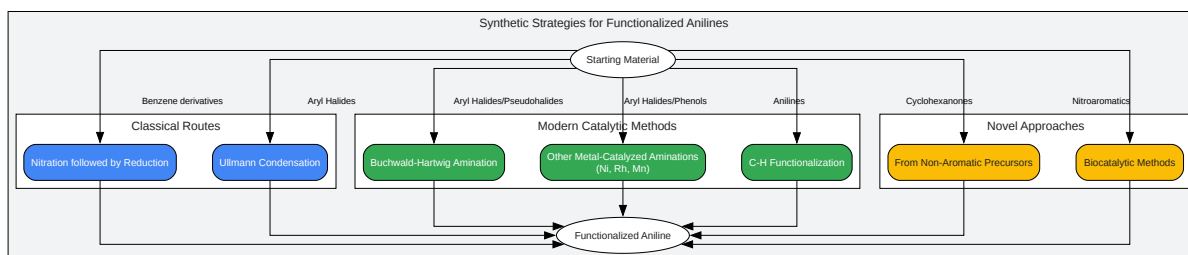
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Anilines are fundamental building blocks in the synthesis of a vast array of pharmaceuticals, agrochemicals, and materials. The strategic introduction of functional groups onto the aniline scaffold is a critical aspect of modern organic synthesis. This guide provides an objective comparison of the most common and cutting-edge synthetic routes to functionalized anilines, supported by experimental data to inform methodology selection in a research and development setting.

Overview of Synthetic Strategies

The synthesis of functionalized anilines can be broadly categorized into two main approaches: the functionalization of a pre-existing aniline core or the construction of the aniline ring from acyclic precursors. The choice of strategy is often dictated by the desired substitution pattern, the nature of the functional groups, and economic considerations.



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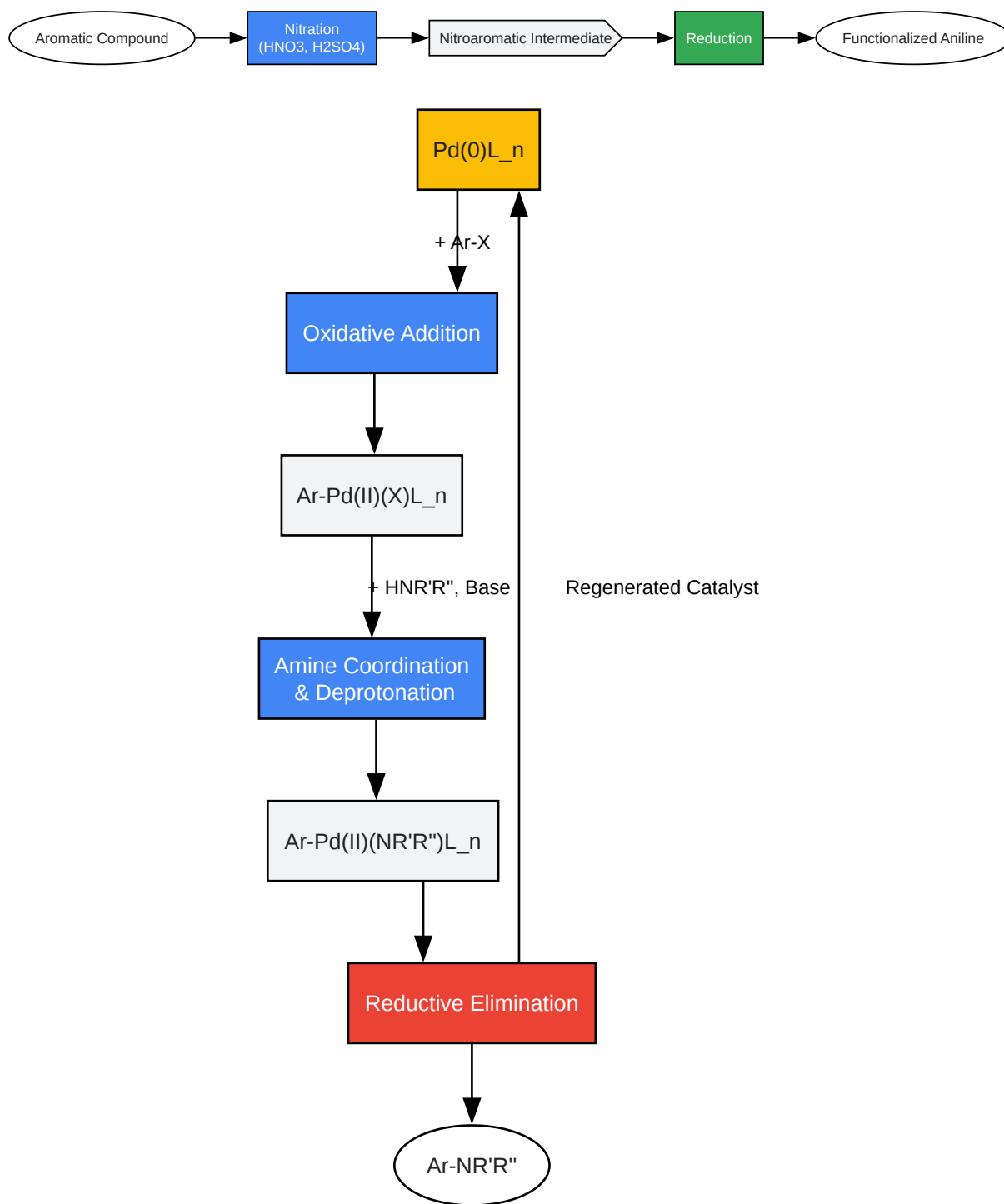
Caption: High-level overview of synthetic routes to functionalized anilines.

Key Synthetic Methodologies

Nitration and Reduction

This classical two-step approach remains a widely used method for the synthesis of primary anilines due to its cost-effectiveness and scalability.[1] The process involves the electrophilic nitration of an aromatic ring followed by the reduction of the nitro group.[2]

Workflow for Nitration-Reduction



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References

- 1. chemguide.co.uk [chemguide.co.uk]
- 2. youtube.com [youtube.com]
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